

An In-depth Technical Guide on the Chemical and Physical Properties of Anilofos

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Compound of Interest

Compound Name: Anilofos

Cat. No.: B1665504

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Anilofos is an organophosphate, anilide herbicide used for pre- and early post-emergence control of annual grassy weeds and sedges, particularly in transplanted rice crops.^{[1][2]} Its efficacy as a selective herbicide is rooted in its specific chemical and physical properties, which dictate its environmental fate, mode of action, and interaction with biological systems. This guide provides a detailed overview of these properties for researchers and scientists in drug development and crop protection.

Chemical and Physical Properties

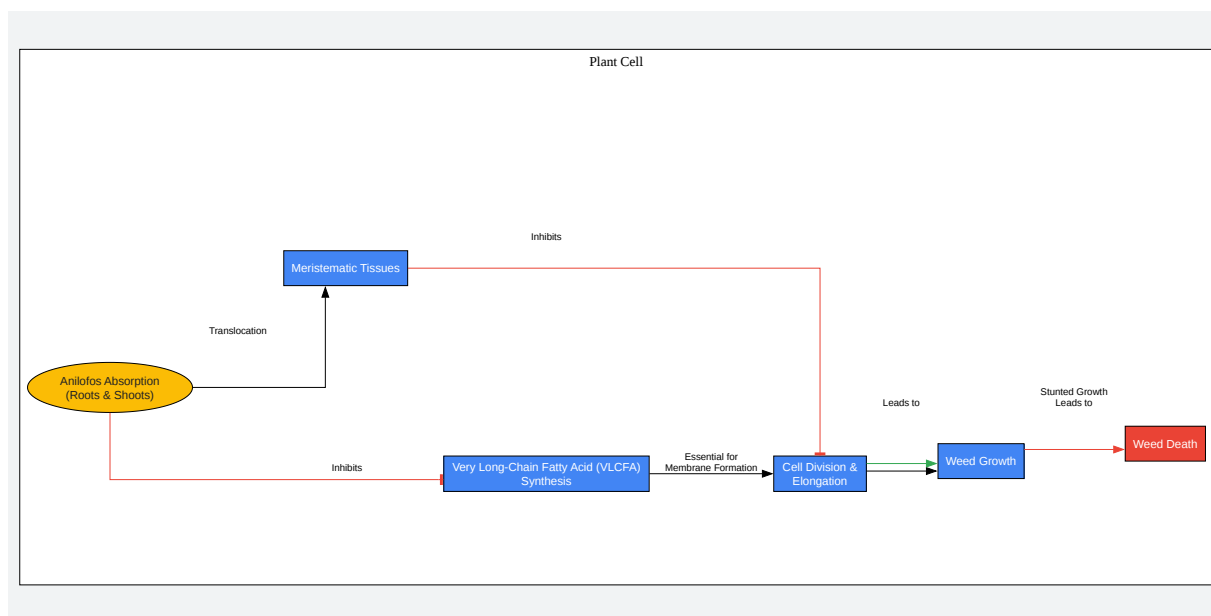
The fundamental chemical and physical characteristics of **Anilofos** are summarized below. These properties are crucial for understanding its behavior in various environmental and biological matrices.

Property	Value	Reference(s)
IUPAC Name	S-4-chloro-N-isopropylcarbaniloylmethyl-O,O-dimethylphosphorodithioate	[1]
CAS Number	64249-01-0	[1]
Chemical Formula	C ₁₃ H ₁₉ ClNO ₃ PS ₂	[1]
Molar Mass	367.84 g·mol ⁻¹	
Appearance	White-to-brown solid; Colorless crystals	
Density	1.322 g/cm ³	
Melting Point	51 °C (124 °F; 324 K)	
Boiling Point	444 °C (831 °F; 717 K)	
Vapor Pressure	2.2 mPa at 20 °C	
Water Solubility	9.4 mg/L at 20 °C	
Solubility in Organic Solvents	Acetone: >700 g/L Chloroform: >700 g/L Toluene: >700 g/L Hexane: 7.4 g/L Ethanol, Ethyl Acetate: 53 g/L	
Log P (Octanol-Water Partition Coefficient)	3.81	
Flash Point	221 °C (430 °F)	

Mechanism of Action: Inhibition of Cell Division

Anilofos is classified as a Group K3 herbicide, which acts by inhibiting the synthesis of very long-chain fatty acids (VLCFAs). This inhibition primarily affects the meristematic tissues in weeds, which are regions of active cell division and growth. By disrupting VLCFA synthesis, **Anilofos** interferes with cell division and elongation, leading to stunted growth, discoloration,

and eventual death of the susceptible weeds. It is absorbed mainly through the roots and, to a lesser extent, through emerging shoots and leaves.



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Caption: Mechanism of action of **Anilofos** in susceptible weeds.

Experimental Protocols

Detailed experimental methodologies are critical for the accurate determination of the physicochemical properties of compounds like **Anilofos**. Standardized protocols, such as those from the Organisation for Economic Co-operation and Development (OECD), are typically employed.

1. Determination of Melting Point (OECD Guideline 102)

This method determines the temperature at which a substance transitions from a solid to a liquid state.

- Apparatus: A capillary tube melting point apparatus.
- Procedure:
 - A small, dried sample of **Anilofos** is finely powdered and packed into a capillary tube to a height of about 3 mm.
 - The capillary tube is placed in the heating block of the apparatus.
 - The temperature is raised at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
 - The temperature range is recorded from the point at which the first droplet of liquid appears to the point at which the substance is completely melted.

2. Determination of Water Solubility (OECD Guideline 105 - Flask Method)

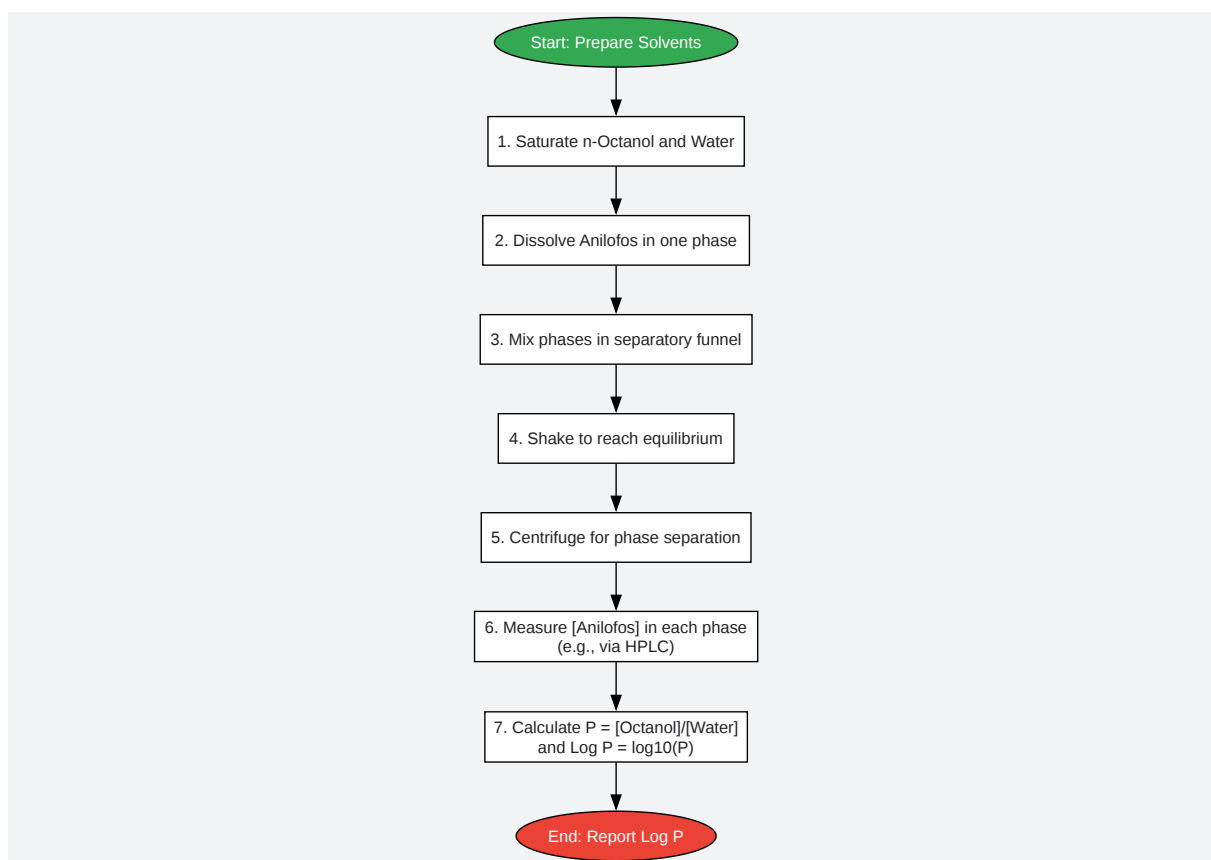
This protocol measures the saturation mass concentration of a substance in water at a given temperature.

- Apparatus: Constant temperature water bath, flasks with stoppers, analytical balance, centrifuge, and a suitable analytical method for quantification (e.g., HPLC).
- Procedure:
 - An excess amount of **Anilofos** is added to a known volume of distilled water in a flask.
 - The flask is agitated in a constant temperature bath (e.g., 20°C) until equilibrium is reached (typically 24-48 hours).
 - The solution is centrifuged to separate the undissolved solid.
 - The concentration of **Anilofos** in the clear aqueous phase is determined using a validated analytical technique. This value represents the water solubility.

3. Determination of n-Octanol/Water Partition Coefficient (Log P) (OECD Guideline 107 - Shake Flask Method)

The partition coefficient is a measure of a chemical's lipophilicity and is crucial for predicting its environmental fate and bioaccumulation potential.

- Apparatus: Separatory funnels, mechanical shaker, centrifuge, analytical instrumentation (e.g., HPLC or GC).
- Procedure:
 - n-Octanol and water are mutually saturated by shaking them together for 24 hours and then allowing the phases to separate.
 - A known amount of **Anilofos** is dissolved in either water or n-octanol.
 - The solution is placed in a separatory funnel with the other (immiscible) solvent. The volume ratio is adjusted based on the expected Log P.
 - The funnel is shaken until equilibrium is established.
 - The mixture is centrifuged to ensure complete phase separation.
 - The concentration of **Anilofos** in both the n-octanol and water phases is measured.
 - The partition coefficient (P) is calculated as the ratio of the concentration in n-octanol to the concentration in water. Log P is the base-10 logarithm of this value.



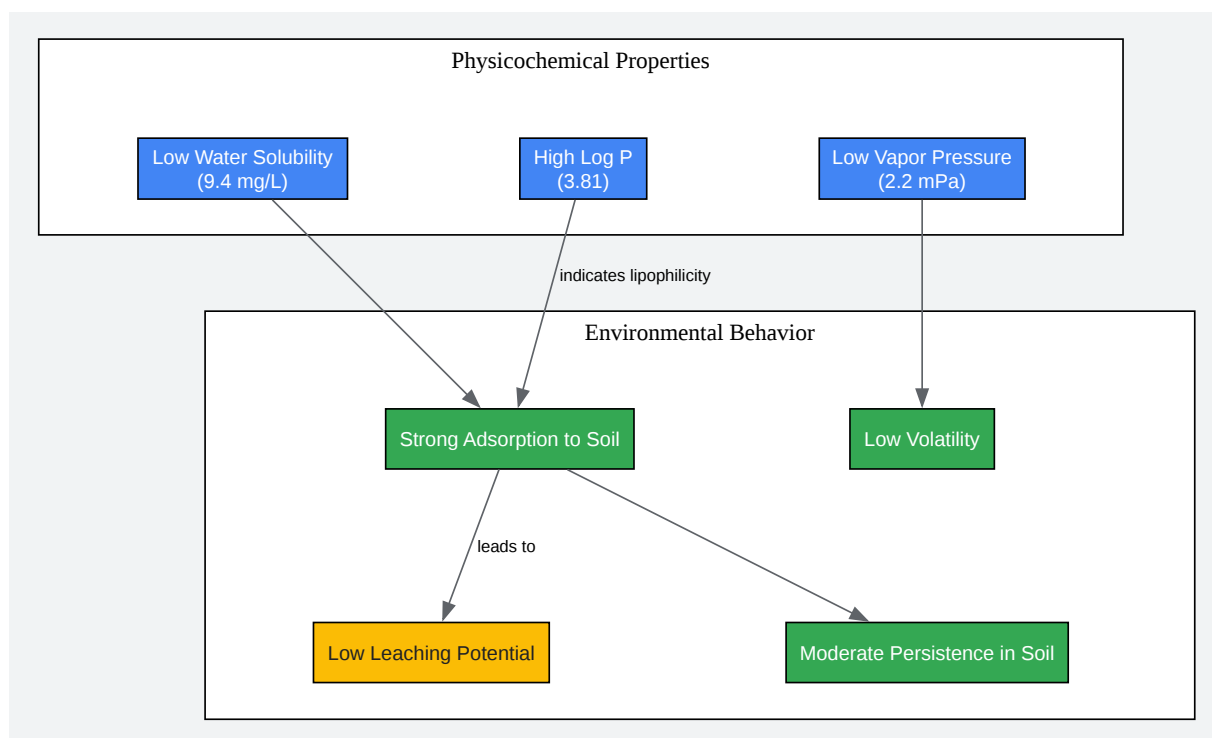
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Caption: Experimental workflow for determining Log P.

Environmental Fate and Behavior

The physicochemical properties of **Anilofos** directly influence its behavior in the environment. Its low water solubility and high Log P value suggest it will have a strong affinity for soil organic matter and lipids in organisms.

- Persistence: **Anilofos** is moderately persistent in soil, with a reported half-life of about 38 days. In flooded soil conditions, typical of rice paddies, its dissipation is faster, with a half-life of 5 to 25 days.
- Mobility: Due to its strong adsorption to soil particles, **Anilofos** shows no significant tendency for leaching into groundwater.
- Bioaccumulation: The high lipophilicity (indicated by Log P of 3.81) suggests a potential for bioaccumulation; however, reports indicate it does not significantly bioaccumulate in soil.



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Caption: Relationship between properties and environmental fate.

In conclusion, the specific chemical and physical properties of **Anilofos** define its function as a selective herbicide and its subsequent environmental impact. A thorough understanding of these characteristics is essential for its safe and effective use in agriculture and for the development of future crop protection agents.

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References

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- 2. medkoo.com [medkoo.com]
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